Application Note: Comprehensive Characterization of 2-(4-Methoxyphenyl)ethanimidamide Hydrochloride

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Compound of Interest

Compound Name:	*2-(4-Methoxyphenyl)ethanimidamide hydrochloride*
CAS No.:	*6487-90-7*
Cat. No.:	*B3022424*

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Abstract

This application note provides a comprehensive suite of analytical techniques for the thorough characterization of **2-(4-Methoxyphenyl)ethanimidamide hydrochloride** (CAS 6487-90-7), a key intermediate in pharmaceutical synthesis. The protocols detailed herein are designed for researchers, quality control analysts, and drug development professionals to ensure the identity, purity, and stability of this compound. We present an integrated analytical workflow encompassing chromatography, spectroscopy, and thermal analysis, explaining the causality behind each experimental design to ensure robust and reproducible results.

Introduction: The Analytical Imperative

2-(4-Methoxyphenyl)ethanimidamide hydrochloride is a member of the amidine class of compounds, which are noted for their utility in medicinal chemistry and as precursors for heterocyclic synthesis[1]. The presence of the methoxyphenyl group and the reactive

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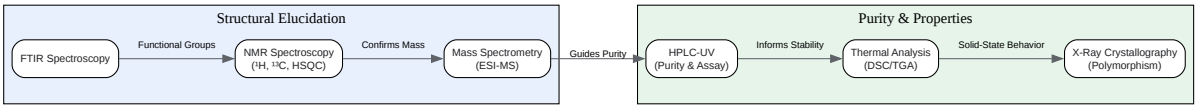
ethanimidamide moiety necessitates a multi-faceted analytical approach to confirm its structure and quantify potential impurities. The hydrochloride salt form influences its solubility and stability, adding another layer of complexity to its characterization. This guide establishes a self-validating system of protocols to deliver a complete analytical profile of the molecule.

The molecular structure of the target compound is presented below:

IUPAC Name: 2-(4-methoxyphenyl)ethanimidamide;hydrochloride[2] Molecular Formula: $C_9H_{12}N_2O \cdot HCl$[2] Molecular Weight: 200.67 g/mol [2]

Integrated Analytical Workflow

A robust characterization strategy relies on the orthogonal application of multiple analytical techniques. Each method provides a unique piece of the structural puzzle, and together, they build a high-confidence profile of the compound. The proposed workflow is designed to first confirm the molecular identity and structure, then to assess purity and solid-state properties.



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Caption: Integrated workflow for the characterization of **2-(4-Methoxyphenyl)ethanimidamide hydrochloride**.

Part I: Structural Elucidation Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: NMR is the cornerstone of structural elucidation for organic molecules. ^{1}H NMR provides information on the number and connectivity of protons, while ^{13}C NMR reveals the carbon skeleton. 2D NMR techniques like HSQC correlate proton and carbon signals,

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confirming assignments. The expected spectra are based on related methoxyphenyl and acetamide structures[3][4][5].

Protocol: ^{1}H and ^{13}C NMR Analysis

- Sample Preparation: Accurately weigh 5-10 mg of the compound and dissolve in 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O, as the hydrochloride salt should be water-soluble).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire a standard ^{1}H spectrum.
  - Set a spectral width of approximately 12 ppm.
  - Use a 30-degree pulse angle and a relaxation delay of 2 seconds.
  - Acquire at least 16 scans for good signal-to-noise.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Set a spectral width of approximately 220 ppm.
  - Use a 30-degree pulse angle and a relaxation delay of 2 seconds.
  - Acquire a sufficient number of scans (e.g., 1024 or more) to achieve adequate signal-to-noise.
- Data Processing: Process the FID using an exponential multiplication (line broadening of 0.3 Hz for ^{1}H, 1 Hz for ^{13}C). Phase and baseline correct the spectra. Reference the solvent peak (DMSO at 2.50 ppm for ^{1}H and 39.52 ppm for ^{13}C).

Expected Spectral Data (Predicted):

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Assignment	^{1}H Chemical Shift (ppm)	Multiplicity	Integration	^{13}C Chemical Shift (ppm)
-OCH_3	~3.75	singlet	3H	~55.5
-CH_2-	~3.60	singlet	2H	~40.0
Aromatic CH (ortho to OCH_3)	~6.90	doublet	2H	~114.5
Aromatic CH (ortho to CH_2)	~7.25	doublet	2H	~130.0
Aromatic C-OCH_3	-	-	-	~159.0
Aromatic C-CH_2	-	-	-	~128.0
C=N (Imidamide)	-	-	-	~165.0
-NH_2 / -NH- (Imidamide)	~8.5 - 9.5	broad singlet	3H	-

Mass Spectrometry (MS)

Rationale: Mass spectrometry provides the exact molecular weight of the compound, confirming its elemental composition. Electrospray Ionization (ESI) is the preferred method for polar, salt-like compounds as it allows for soft ionization, typically yielding the protonated molecular ion of the free base.

Protocol: ESI-MS Analysis

- Sample Preparation: Prepare a dilute solution of the sample (~10 µg/mL) in a suitable solvent like methanol or acetonitrile/water (50:50 v/v).
- Instrumentation: Use a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an ESI source.
- Infusion: Infuse the sample solution directly into the ESI source at a flow rate of 5-10 µL/min.
- MS Acquisition:

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- Operate in positive ion mode.
- Set the capillary voltage to ~3.5-4.5 kV.
- Optimize the source temperature (~100-150 °C) and desolvation gas flow to achieve a stable signal.
- Acquire data over a mass range of m/z 50-500.

- Data Analysis: Look for the protonated molecular ion $[M+H]^+$ corresponding to the free base ($C_9H_{12}N_2O$). The expected exact mass is 165.1028. The measured mass should be within 5 ppm of the theoretical value.

Fourier-Transform Infrared (FTIR) Spectroscopy

Rationale: FTIR spectroscopy identifies the functional groups present in the molecule by detecting their characteristic vibrational frequencies. For this compound, key absorbances will include N-H stretches from the amidinium ion, C=N stretch, aromatic C-H and C=C vibrations, and C-O stretches from the methoxy group. The hydrochloride salt form is expected to shift the C=N and N-H frequencies compared to the free base[6][7].

Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal. No further preparation is needed.
- Instrumentation: Use an FTIR spectrometer equipped with an ATR accessory (e.g., a diamond crystal).
- Data Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Apply pressure to ensure good contact between the sample and the crystal.
  - Collect the sample spectrum over the range of 4000-400 cm^{-1}.
  - Co-add at least 32 scans at a resolution of 4 cm^{-1} to ensure a high-quality spectrum[8].

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- Data Analysis: Identify the characteristic absorption bands.

Expected Characteristic IR Bands:

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3400 - 3100	N-H stretching (asymmetric & symmetric)	Amidinium ion $(-C(NH_2)_2)^+$
3050 - 3000	Aromatic C-H stretching	Phenyl ring
2950 - 2850	Aliphatic C-H stretching	$-CH_2$, $-CH_3$
~1660 - 1640	$C=N^+$ stretching (conjugated)	Amidinium ion
~1610, 1510	C=C stretching	Aromatic ring
~1250	Asymmetric C-O-C stretching	Aryl ether
~1030	Symmetric C-O-C stretching	Aryl ether
~830	C-H out-of-plane bending (para-disubstituted)	Aromatic ring

Part II: Purity and Physicochemical Properties

High-Performance Liquid Chromatography (HPLC)

Rationale: HPLC is the primary technique for assessing the purity of pharmaceutical compounds and quantifying impurities. A reverse-phase (RP-HPLC) method is suitable for this moderately polar compound. The method should be stability-indicating, meaning it can resolve the main peak from any potential degradants or process-related impurities. The choice of a C18 column and an acetonitrile/water mobile phase is a common starting point for similar aromatic compounds[9][10][11].

Protocol: RP-HPLC Purity Analysis

- Sample Preparation:
  - Standard: Accurately weigh ~10 mg of the reference standard and dissolve in a 100 mL volumetric flask with diluent to make a 0.1 mg/mL solution.

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- Sample: Prepare the sample to be tested at the same concentration.
- Diluent: Acetonitrile/Water (50:50 v/v).

- Chromatographic Conditions:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	10% B to 90% B over 15 minutes, hold for 2 min, return to 10% B
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	10 µL
Detection	UV at 225 nm and 275 nm

- Data Analysis:
  - Integrate all peaks in the chromatogram.
  - Calculate the purity by area percent: (Area of Main Peak / Total Area of All Peaks) * 100.
  - The method should be validated according to ICH guidelines for specificity, linearity, accuracy, and precision.

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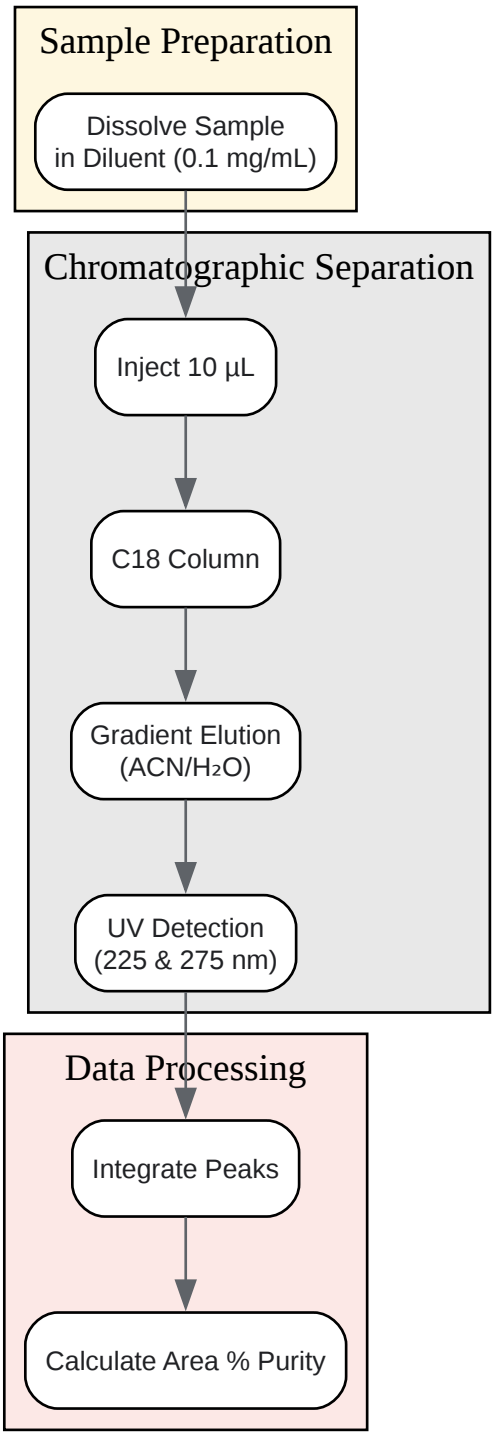

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Caption: Step-by-step workflow for HPLC purity analysis.

Thermal Analysis (DSC/TGA)

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Rationale: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide critical information about the solid-state properties of a material, including its melting point, thermal stability, and decomposition profile[12][13][14]. For a hydrochloride salt, these techniques can also reveal the presence of bound water or solvent.

Protocol: DSC and TGA Analysis

- Instrumentation: Use a simultaneous TGA/DSC instrument or separate TGA and DSC instruments.
- Sample Preparation: Accurately weigh 3-5 mg of the sample into an aluminum pan (use a pinhole lid for DSC to allow volatiles to escape).
- TGA Method:
  - Heat the sample from 30 °C to 600 °C at a ramp rate of 10 °C/min[15].
  - Use a nitrogen atmosphere with a purge rate of 50 mL/min.
  - Record the mass loss as a function of temperature.
- DSC Method:
  - Heat the sample from 30 °C to a temperature just below its decomposition onset (determined by TGA) at a ramp rate of 10 °C/min.
  - Use a nitrogen atmosphere with a purge rate of 50 mL/min.
  - Record the heat flow to detect thermal events like melting.
- Data Analysis:
  - TGA: Determine the onset temperature of decomposition. Any mass loss at temperatures below ~120 °C may indicate the presence of water or residual solvent.
  - DSC: Determine the onset and peak temperature of the melting endotherm. A sharp melting peak is indicative of high purity.

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X-Ray Crystallography (XRC)

Rationale: Single Crystal X-ray Diffraction provides unambiguous proof of structure and stereochemistry[16][17][18]. For pharmaceutical compounds, Powder X-ray Diffraction (PXRD) is crucial for identifying the crystalline form (polymorph), which can impact solubility, stability, and bioavailability.

Protocol: Single Crystal X-Ray Diffraction (for structural confirmation)

- Crystal Growth: Grow single crystals suitable for diffraction, typically by slow evaporation of a saturated solution in a suitable solvent (e.g., ethanol, methanol/water).
- Data Collection: Mount a suitable crystal on a diffractometer equipped with a Mo Kα or Cu Kα X-ray source. Collect diffraction data at a controlled temperature (e.g., 100 K).
- Structure Solution and Refinement: Process the diffraction data and solve the structure using appropriate software (e.g., SHELXS, SHELXL)[19]. The refined structure will provide precise bond lengths, angles, and the absolute conformation of the molecule in the solid state, confirming the connectivity established by NMR.

Conclusion

The analytical protocols outlined in this application note provide a robust framework for the comprehensive characterization of **2-(4-Methoxyphenyl)ethanimidamide hydrochloride**. By integrating data from NMR, MS, FTIR, HPLC, and thermal analysis, researchers can confidently establish the identity, purity, and key physicochemical properties of this important chemical entity. This multi-technique approach ensures scientific integrity and provides the foundational data required for further drug development and quality control applications.

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